

SU5214: Essential Procedures for Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: SU5214

Cat. No.: B15580644

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For Immediate Implementation by Laboratory Personnel

This document provides critical operational and logistical guidance for the proper disposal of **SU5214**, a compound utilized by researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this chemical, minimizing risk and ensuring compliance with general laboratory safety standards.

Core Principle: In the absence of a specific Safety Data Sheet (SDS) from the manufacturer, **SU5214** and all materials contaminated with it must be treated as hazardous chemical waste. Laboratory personnel are advised to consult their institution's Environmental Health and Safety (EHS) department for local regulations and specific disposal protocols.

Immediate Safety and Handling

Prior to any handling or disposal procedures, ensure the following safety measures are in place:

- **Personal Protective Equipment (PPE):** All personnel must wear standard PPE, including safety goggles, a laboratory coat, and chemical-resistant gloves.
- **Ventilation:** All handling of **SU5214** should be conducted within a certified chemical fume hood to prevent inhalation of any dust or aerosols.

- **Spill Response:** In the event of a spill, immediately cordon off the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed, properly labeled container for hazardous waste disposal.

****Step-by-Step Disposal Protocol**

The following step-by-step process outlines the necessary procedures for the safe disposal of **SU5214** waste.

- **Waste Segregation:**
 - **Solid Waste:** All solid forms of **SU5214**, including residual powder and contaminated disposables such as pipette tips, gloves, and weighing paper, must be collected in a designated hazardous waste container.
 - **Liquid Waste:** Solutions containing **SU5214** must be collected in a separate, leak-proof container designated for liquid hazardous waste. Under no circumstances should **SU5214** solutions be disposed of down the drain.
 - **Sharps:** Any sharps, such as needles or razor blades, contaminated with **SU5214** must be placed in a designated sharps container.
- **Container Management:**
 - **Compatibility:** Ensure that waste containers are made of materials compatible with **SU5214** and any solvents used in the research.
 - **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**SU5214**," and any other constituents of the waste mixture. Follow your institution's specific labeling requirements.
- **Storage:**
 - **Designated Area:** Store all **SU5214** waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.
 - **Secondary Containment:** To mitigate the risk of spills, all waste containers must be placed within appropriate secondary containment.

- Final Disposal:
 - EHS Coordination: When a waste container is full or has reached the institutional time limit for storage, contact your EHS department to schedule a pickup.
 - Documentation: Complete all necessary waste disposal manifests and documentation as required by your institution and local regulations.

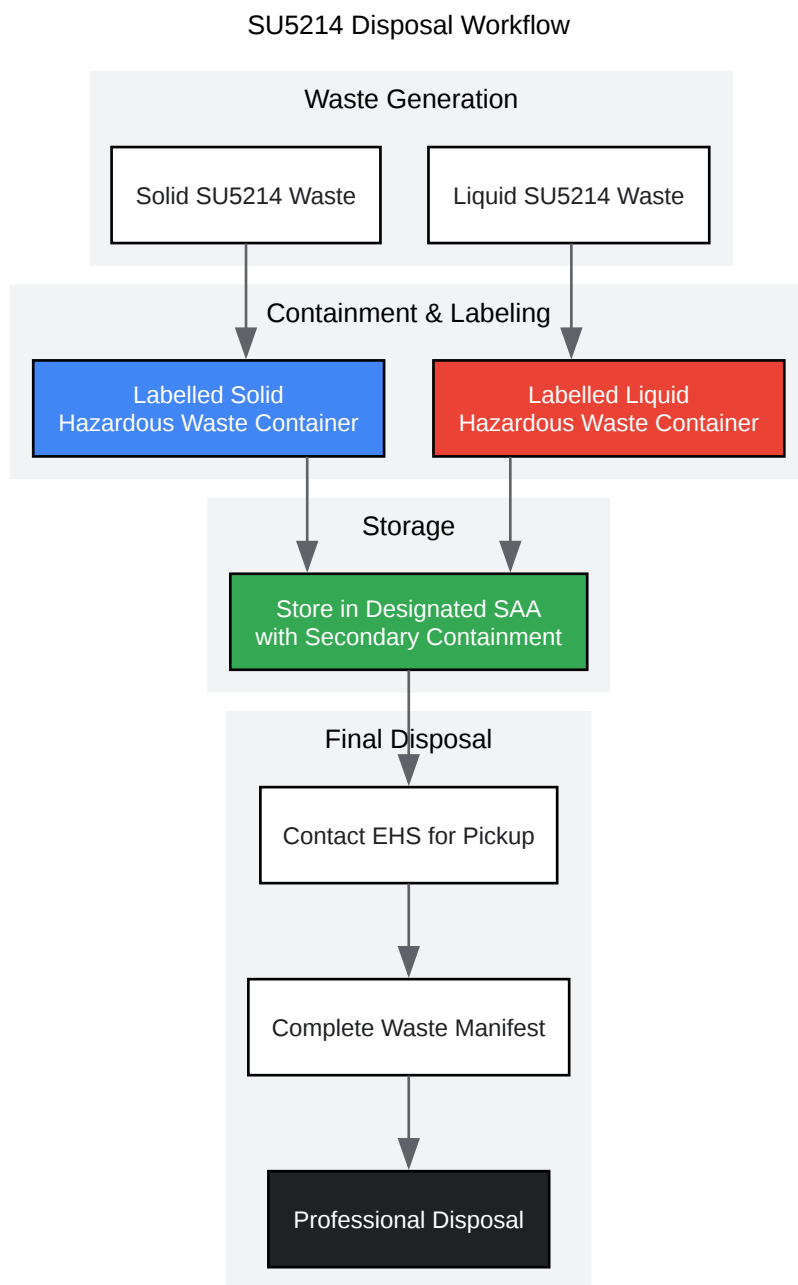
Quantitative Data: SU5214 Chemical Properties

For your reference, the following table summarizes key quantitative data for **SU5214**.

| Property | Value |
|----------------------|---|
| Molecular Formula | C ₁₆ H ₁₃ NO ₂ |
| Molecular Weight | 251.28 |
| CAS Number | 186611-04-1 |
| Solubility in DMSO | 50 mg/mL (198.98 mM) |
| Water Solubility | Insoluble |
| Ethanol Solubility | Insoluble |
| Storage (Solid) | 3 years at -20°C |
| Storage (in solvent) | 1 year at -80°C |

Disposal Workflow

The following diagram provides a visual representation of the logical steps for the proper disposal of **SU5214**.



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- To cite this document: BenchChem. [SU5214: Essential Procedures for Safe Disposal in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580644#su5214-proper-disposal-procedures\]](https://www.benchchem.com/product/b15580644#su5214-proper-disposal-procedures)

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